

comprehensive literature review on 2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid

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An In-Depth Technical Guide on 2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available scientific and technical information regarding **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid**.

Extensive literature searches have revealed a significant scarcity of in-depth research on this specific compound. Much of the available data is confined to patent literature and chemical supplier information, which often lacks detailed experimental protocols and quantitative biological data. Therefore, this guide also incorporates information on structurally related compounds to provide a broader context for its potential properties and applications.

Core Compound Identification

Chemical Name: **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid** CAS Number: 254895-42-6 Molecular Formula: C₁₁H₁₁F₃O₂ Molecular Weight: 232.20 g/mol Appearance: White powder^[1]

Structure:

Caption: Chemical structure of **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid**.

Synthesis and Manufacturing

Detailed, peer-reviewed synthetic procedures for **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid** are not readily available in the scientific literature. However, general methods for the synthesis of arylpropanoic acids can provide a theoretical framework. One common approach involves the alkylation of an arylacetonitrile followed by hydrolysis.

A patent for a related compound, 3-(3-trifluoromethylphenyl) propionic acid, describes a preparation method involving the catalytic hydrogenation of m-trifluoromethyl cinnamic acid using Pd-C, followed by recrystallization.[2] Another patented process for 2-methyl-2'-phenylpropionic acid derivatives involves the use of a methyl ester intermediate.[3] It is plausible that similar strategies could be adapted for the synthesis of the target compound.

Potential Biological and Pharmacological Profile

Direct studies on the biological activity of **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid** are not present in the accessible scientific literature. However, the broader class of arylpropanoic acids is well-known for its pharmacological activities, most notably as non-steroidal anti-inflammatory drugs (NSAIDs).[4][5] The trifluoromethyl group is a common substituent in medicinal chemistry, known to enhance metabolic stability and cell membrane permeability.

Based on the activities of structurally similar compounds, potential, yet unproven, biological activities of **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid** could include:

- **Anti-inflammatory and Analgesic Effects:** A related compound, (2S)-2-[3-(trifluoromethyl)phenyl]propanoic acid, is suggested to have anti-inflammatory and analgesic properties.[6]
- **Anticancer Potential:** Preliminary studies on (2S)-2-[3-(trifluoromethyl)phenyl]propanoic acid indicate it may possess anticancer properties.[6]
- **Hypolipidemic Activity:** Studies on 2-chloro-3-arylpropionic acids have demonstrated hypolipidemic effects.[7]

It is important to emphasize that these are speculative activities based on related compounds and have not been experimentally verified for **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid**.

Quantitative Data

A thorough search of scientific databases and literature has yielded no specific quantitative data for **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid**, such as IC₅₀ values, binding affinities, or pharmacokinetic parameters.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid** are not available in published, peer-reviewed literature. Patent literature, such as CN104693020A for a related compound, provides a general outline of a synthetic process but lacks the detailed, step-by-step methodology required for replication in a research setting.^[2]

Signaling Pathways and Mechanisms of Action

There is no information available in the scientific literature regarding the specific signaling pathways or molecular mechanisms of action for **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid**.

Applications and Future Directions

Given the lack of published research, the primary current application of **2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid** appears to be as a chemical intermediate in the synthesis of other, potentially more complex and biologically active molecules. For instance, a related dicarboxylic acid, 2-[3-(trifluoromethyl)phenyl]propanedioate, is used as an intermediate in the synthesis of the pesticide triflumezopyrim.^[8]

Future research is necessary to elucidate the synthesis, chemical properties, and biological activities of this compound. Should it exhibit interesting pharmacological properties, it could become a lead compound for the development of new therapeutic agents.

Conclusion

2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid is a chemical entity with a notable absence of in-depth scientific investigation. While its structural class suggests potential pharmacological activities, the lack of empirical data means that its true biological profile remains unknown. This comprehensive review highlights the significant gaps in the current knowledge and underscores the need for foundational research to explore the potential of this and other understudied trifluoromethyl-containing compounds. For researchers and drug development professionals, this compound represents an unexplored area with the potential for novel discoveries.

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- To cite this document: BenchChem. [comprehensive literature review on 2-Methyl-2-[3-(trifluoromethyl)phenyl]propanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1318812#comprehensive-literature-review-on-2-methyl-2-3-trifluoromethyl-phenyl-propanoic-acid]

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